

# Technical Support Center: Optimizing Siduron Application for Crabgrass (*Digitaria* spp.) Control

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## Compound of Interest

Compound Name: *trans*-Siduron

Cat. No.: B096888

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This technical support center provides researchers, scientists, and turfgrass management professionals with detailed information for optimizing the application of Siduron for the pre-emergent control of crabgrass. The following sections offer troubleshooting guidance, frequently asked questions, and standardized experimental protocols to assist in research and application.

**Note on Product Availability:** Several sources indicated that the registration for Siduron was not renewed by the EPA, with a phase-out planned around the end of 2020.[1] Researchers should verify the current availability and registration status of Siduron-based products in their region. Mesotrione is often cited as the primary alternative for pre-emergent weed control during the seeding of cool-season turf.[1]

## Frequently Asked Questions (FAQs)

**Q1:** What is the primary mechanism of action for Siduron in controlling crabgrass? **A1:** Siduron is a selective pre-emergent herbicide belonging to the substituted urea family. Unlike many herbicides in this class that inhibit photosynthesis, Siduron's primary mode of action against crabgrass is the inhibition of root growth.[2][3] It does not prevent the germination of crabgrass seeds but effectively controls the developing seedlings by stopping root formation shortly after germination, leading to seedling death.[2][4] This selectivity allows it to be used on newly seeded cool-season turfgrasses, as it does not inhibit root development from the germinating turf seed.[2]

Q2: What is the optimal timing for Siduron application to ensure maximum efficacy? A2: Optimal timing is critical for pre-emergent herbicides. Siduron should be applied before crabgrass seeds germinate. This period typically occurs in the spring when soil temperatures consistently reach 55°F (12.8°C) at a depth of 2-4 inches for several consecutive days.<sup>[5][6]</sup> Applying too early can result in the herbicide barrier degrading before the end of the germination window, while applying too late will miss the window for controlling early-germinating seeds. Monitoring soil temperature is the most scientifically reliable method for timing applications.<sup>[6][7]</sup>

Q3: How do soil properties influence the performance of Siduron? A3: Soil characteristics significantly impact Siduron's efficacy. The herbicide is adsorbed by soil particles, and this adsorption increases with higher levels of soil organic matter and/or clay content.<sup>[4]</sup> Consequently, soils with high organic matter or heavy clay textures require higher application rates to achieve the same level of control as lighter, low-organic-matter soils.<sup>[4]</sup> The product label provides rate recommendations based on these factors.

Q4: What are the post-application watering requirements for Siduron? A4: Siduron must be watered into the soil to establish an effective chemical barrier. A minimum of 0.5 inches of rainfall or irrigation should occur within three days of application.<sup>[4]</sup> This moisture moves the herbicide from the foliage and thatch into the top layer of the soil where crabgrass seeds germinate. Insufficient or delayed watering is a common cause of poor control.

Q5: Which turfgrass species are tolerant to Siduron, and are there any that are sensitive? A5: Siduron is well-known for its safety on many cool-season turfgrasses, including Kentucky bluegrass, tall fescue, and creeping bentgrass, even when applied at the time of seeding.<sup>[2][8]</sup> However, some fine fescue cultivars may show sensitivity, especially at higher application rates.<sup>[9]</sup> Siduron should not be applied to warm-season grasses like zoysiagrass, as it can cause significant injury.<sup>[9]</sup>

Q6: Can Siduron be tank-mixed with other pesticides or fertilizers? A6: Siduron is often formulated with starter fertilizers for use during new seedings.<sup>[10][11]</sup> When considering a tank mix with other products, a small-scale compatibility test (jar test) is recommended before treating large areas to ensure the products are physically compatible and do not result in phytotoxicity. Always follow the label instructions of all products in a proposed tank mix.

## Troubleshooting Guide

Observed Issue	Potential Cause(s)	Recommended Solution(s) for Future Experiments
Poor or Inconsistent Crabgrass Control	<p>1. Improper Application Timing: Applied after crabgrass germination had already begun.[7]</p> <p>2. Insufficient Activation: Lack of adequate rainfall or irrigation (0.5 inches) within 3 days of application.[4]</p> <p>3. Incorrect Rate: Application rate was too low for the soil type (e.g., high organic matter or clay content).[4]</p> <p>4. Barrier Disruption: Physical disturbance of the soil from activities like raking, dethatching, or animal activity after application.</p> <p>5. Heavy Thatch Layer: A thatch layer greater than 0.5 inches can intercept the herbicide, preventing it from reaching the soil.</p>	<p>1. Monitor soil temperatures closely and apply when they are consistently 55°F at a 2-4 inch depth.[5][6]</p> <p>2. Ensure the treated area receives at least 0.5 inches of water within 72 hours post-application.</p> <p>3. Calibrate application equipment and select the appropriate rate based on a soil texture and organic matter analysis.</p> <p>4. Avoid physically disturbing the treated soil for the duration of the control period.</p> <p>5. Dethatch problem areas in the season prior to application to ensure good soil contact.</p>
Turfgrass Injury or Phytotoxicity	<p>1. Application to Sensitive Species: Applied to non-target species such as zoysiagrass.[9]</p> <p>2. Excessive Application Rate: Rate exceeded the label recommendations for the specific turfgrass species or soil type.</p> <p>3. Environmental Stress: Application made when turf was under stress from drought, heat, or disease.</p>	<p>1. Confirm turfgrass species composition of the experimental plot before application.</p> <p>2. Precisely calibrate spreaders or sprayers to apply the correct, labeled rate.</p> <p>3. Avoid applications during periods of extreme heat (&gt;85°F) or when turf is showing visible signs of stress.[12]</p>

Reduced Residual Control Period	1. Early Application: Applied too far in advance of the main crabgrass germination period.	1. Split the application, applying a half-rate at the beginning of the germination window and the second half-rate 4-6 weeks later (ensure this is permitted by the label).
	[7] 2. Accelerated Degradation: High soil temperatures and excessive moisture can speed up the microbial breakdown of the herbicide.	2. In areas with historically high pressure and warm, wet springs, consider a program approach with a different pre-emergent herbicide or a post-emergent follow-up application.

Data Presentation

Table 1: Influence of Application Timing (Based on Soil Temperature) on Siduron Efficacy

Application Timing (Avg. Soil Temp at 2" depth)	Crabgrass Control (%) at 60 Days After Treatment (DAT)	Crabgrass Control (%) at 90 DAT
Early (45-50°F)	92%	75%
Optimal (55-60°F)	98%	91%
Late (>65°F)	70%	55%
Untreated Control	0%	0%

Note: Data are illustrative examples based on established principles of pre-emergent herbicide timing.

Table 2: Effect of Soil Organic Matter (OM) on Siduron Efficacy at a Standard Application Rate

Soil Organic Matter (%)	Crabgrass Control (%) at 90 DAT	Recommended Rate Adjustment
1-2% (Low)	95%	Standard Rate
3-4% (Medium)	85%	Increase Rate by 25% (per label)
>5% (High)	70%	Use Maximum Labeled Rate

Note: Data are illustrative.

Always consult the product label for specific rate recommendations based on soil type.<sup>[4]</sup>

## Experimental Protocols

### Protocol 1: Determination of Optimal Siduron Application Timing

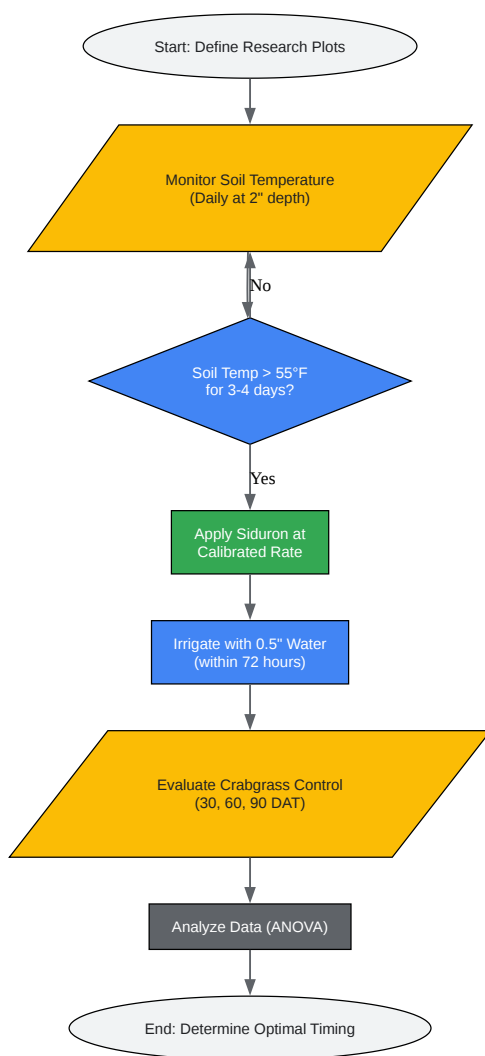
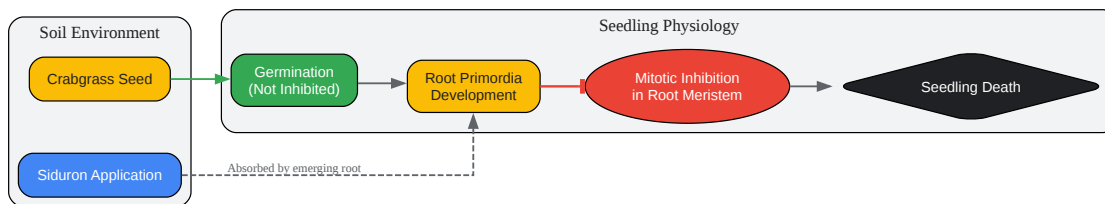
- Objective: To identify the optimal soil temperature for Siduron application to maximize crabgrass control.
- Materials: Siduron (wetable powder or granular), calibrated sprayer/spreader, soil thermometer, weather station access, research plots with a history of crabgrass infestation.
- Methodology:
  - Establish replicated plots (e.g., 5 ft x 5 ft) in a randomized complete block design.<sup>[13]</sup>
  - Define treatment timings based on soil temperature at a 2-inch depth: T1 (45°F), T2 (50°F), T3 (55°F), T4 (60°F), and T5 (Untreated Control).
  - Beginning in early spring, monitor and record the average daily soil temperature.
  - Apply Siduron at the labeled rate for the site's soil type when the soil temperature consistently reaches the target for each treatment group.

- Ensure all plots receive 0.5 inches of irrigation immediately after the final application treatment is made.
- Evaluate crabgrass control at 30, 60, and 90 days after the T3 (55°F) application. Use visual ratings (0-100% control) or crabgrass plant counts within a defined quadrat.<sup>[14]</sup>
- Data Analysis: Analyze control ratings using ANOVA to determine significant differences between application timings.

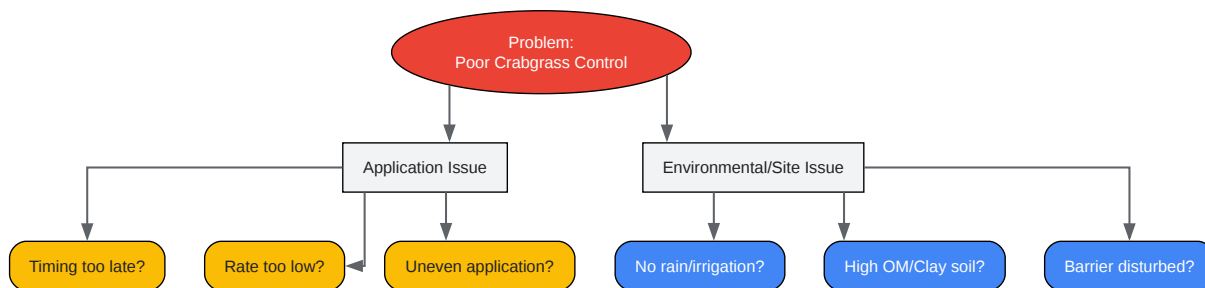
#### Protocol 2: Evaluation of Siduron Efficacy Across Different Soil Types

- Objective: To quantify the effect of soil organic matter and texture on the efficacy of a standard rate of Siduron.
- Materials: Siduron, application equipment, multiple research sites with varying soil compositions (e.g., sand, loam, clay), soil testing laboratory services.
- Methodology:
  - Select three field locations with pre-existing crabgrass populations and distinct soil types.
  - Collect composite soil samples from each location and submit for analysis of soil texture (% sand, silt, clay) and organic matter content.
  - At each location, establish replicated treated and untreated plots in a randomized design.
  - Apply a single, mid-range labeled rate of Siduron to all "treated" plots at the optimal time (when soil temperatures reach 55°F).
  - Irrigate all plots to activate the herbicide.
  - At 90 days after treatment, conduct crabgrass plant counts and collect above-ground biomass from a defined quadrat in each plot.
- Data Analysis: Use regression analysis to correlate crabgrass control (plant count reduction and biomass reduction) with soil organic matter and clay content percentages.

## Visualizations







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## References

- 1. Siduron/Tupersan is being discontinued | Lawn Care Forum [thelawnforum.com]
- 2. Fescue – Crabgrass Control with Siduron | Walter Reeves: The Georgia Gardener [walterreeves.com]
- 3. Siduron [sitem.herts.ac.uk]
- 4. trianglecc.com [trianglecc.com]
- 5. youtube.com [youtube.com]
- 6. youtube.com [youtube.com]
- 7. siteone.ca [siteone.ca]
- 8. turfgrass.ucr.edu [turfgrass.ucr.edu]
- 9. FS1308: Crabgrass Control in Lawns for Homeowners in the Northern US (Rutgers NJAES) [njaes.rutgers.edu]
- 10. Tenacity vs. Tupersan (Siduron) | Lawn Care Forum [lawnsite.com]
- 11. imperiallawn.com [imperiallawn.com]

- 12. youtube.com [youtube.com]
- 13. Frontiers | Deep learning-based temporal change detection of broadleaved weed infestation in rice fields using UAV multispectral imagery [frontiersin.org]
- 14. Application of Acetochlor Nanocapsule Formulation in Sichuan Ophiopogon japonicus Fields [mdpi.com]
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